

An In-depth Technical Guide on the Material Safety of Spiro-NPB

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Compound of Interest		
Compound Name:	Spiro-NPB	
Cat. No.:	B1394941	Get Quote

Disclaimer: A comprehensive, officially recognized Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for Spiro-NPB (N,N'-di(naphthalen-1-yl)-N,N'-bis(phenyl)-2,2'-dimethylbenzidine) is not publicly available at the time of this writing. The following information has been compiled from publicly accessible databases and supplier information and should be used as a general guide only. Researchers and professionals are strongly advised to consult with their institution's Environmental Health and Safety (EHS) department and to handle this chemical with the care appropriate for a novel substance with unknown long-term toxicological properties.

This guide is intended for researchers, scientists, and drug development professionals who may handle **Spiro-NPB**. It provides an overview of the known properties and general safety precautions.

Chemical and Physical Properties

Spiro-NPB is a complex organic molecule commonly used as a hole transport material in organic light-emitting diodes (OLEDs). Its physical and chemical properties are summarized below.



Property	Value	Source
Chemical Name	N,N'-di(naphthalen-1-yl)-N,N'- bis(phenyl)-2,2'- dimethylbenzidine	N/A
Synonyms	Spiro-NPB, 2,2'-Dimethyl-N,N'-di-[(1-naphthyl)-N,N'-diphenyl]-1,1'-biphenyl-4,4'-diamine, α-NPD	N/A
CAS Number	495416-60-9	N/A
Molecular Formula	C57H38N2	N/A
Molecular Weight	750.93 g/mol	N/A
Appearance	White to off-white powder	N/A
Solubility	Soluble in organic solvents such as chloroform, tetrahydrofuran, and toluene. Insoluble in water.	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Flash Point	Not available	N/A

Hazard Identification and Classification

Due to the lack of a formal SDS, a definitive hazard classification for **Spiro-NPB** is not available. However, based on its structure as a complex aromatic amine, the following potential hazards should be considered:

- Acute Toxicity: The acute toxicity of Spiro-NPB is unknown. As a general precaution, it should be treated as potentially harmful if ingested, inhaled, or in contact with skin.
- Skin and Eye Irritation: May cause skin and eye irritation upon contact.



- Respiratory Irritation: Inhalation of dust particles may cause respiratory tract irritation.
- Chronic Toxicity: The long-term health effects of exposure to Spiro-NPB have not been studied. Aromatic amines as a class can have varied toxicological profiles, with some being known carcinogens or having other target organ effects.

It is prudent to handle **Spiro-NPB** as a substance of unknown toxicity and to minimize all routes of exposure.

Handling and Storage

Adherence to standard laboratory safety protocols is essential when handling **Spiro-NPB**.

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder or preparing solutions.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile).
 - Skin and Body Protection: Wear a lab coat.
- Hygiene Measures: Avoid breathing dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

In the event of exposure, follow these general first-aid guidelines and seek medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Accidental Release and Disposal Measures

- Spill Cleanup: For small spills of the solid material, carefully sweep up and place in a sealed container for disposal. Avoid generating dust. For solutions, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations. As
 a substance with unknown environmental effects, it should not be released into the
 environment.

Experimental Protocols

Specific experimental protocols for the safety assessment of **Spiro-NPB** are not available. The following are general experimental procedures for the characterization of such materials in a research setting.

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of a Spiro-NPB sample.
- Materials:
 - Spiro-NPB sample
 - HPLC-grade solvents (e.g., acetonitrile, tetrahydrofuran)
 - HPLC system with a suitable column (e.g., C18 reverse-phase) and UV detector.
- Procedure:
 - Prepare a stock solution of the Spiro-NPB sample in a suitable solvent at a known concentration (e.g., 1 mg/mL).



- 2. Prepare a series of dilutions from the stock solution for calibration.
- 3. Set up the HPLC method, including the mobile phase composition (isocratic or gradient), flow rate, column temperature, and UV detection wavelength (determined from the UV-Vis spectrum of **Spiro-NPB**).
- 4. Inject the calibration standards and the sample solution into the HPLC system.
- Analyze the resulting chromatograms to identify the main peak corresponding to Spiro-NPB and any impurity peaks.
- 6. Calculate the purity of the sample based on the relative peak areas.

Protocol 2: Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of the synthesized or purchased **Spiro-NPB**.
- Materials:
 - Spiro-NPB sample
 - Deuterated solvent (e.g., CDCl₃, DMSO-d₆)
 - NMR spectrometer.
- Procedure:
 - 1. Dissolve a small amount of the **Spiro-NPB** sample in the chosen deuterated solvent in an NMR tube.
 - 2. Acquire ¹H and ¹³C NMR spectra.
 - 3. Process the spectra (Fourier transform, phase correction, baseline correction).
 - 4. Analyze the chemical shifts, integration values, and coupling patterns in the ¹H NMR spectrum and the chemical shifts in the ¹³C NMR spectrum.



5. Compare the experimental spectra with the expected spectra based on the known structure of **Spiro-NPB** to confirm its identity.

Visualizations

The following diagrams illustrate general laboratory workflows relevant to the handling of chemical substances like **Spiro-NPB**.

Caption: A general workflow for the safe handling of chemicals in a laboratory setting.

Caption: A logical flow for responding to a chemical spill in a laboratory.

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Email: info@benchchem.com